

An In-depth Technical Guide to Eupalinilide C: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eupalinilide C

Cat. No.: B150141

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Introduction

Eupalinilide C is a naturally occurring sesquiterpene lactone, a class of secondary metabolites known for their diverse and potent biological activities. Isolated from *Eupatorium lindleyanum* DC., a plant with a history of use in traditional medicine, **Eupalinilide C** has garnered interest within the scientific community for its potential cytotoxic effects. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Eupalinilide C**, alongside methodologies for its isolation and biological evaluation, to support further research and development efforts.

Physicochemical Properties

Eupalinilide C is a crystalline solid with the molecular formula $C_{20}H_{24}O_7$ and a molecular weight of 376.4 g/mol ^[1] While a specific melting point has not been detailed in readily available literature, its crystalline nature suggests a defined melting temperature.

Table 1: Physical and Chemical Properties of **Eupalinilide C**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ O ₇	[1]
Molecular Weight	376.4 g/mol	[1]
Physical State	Crystalline Solid	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Eupatorium lindleyanum DC.	[1]

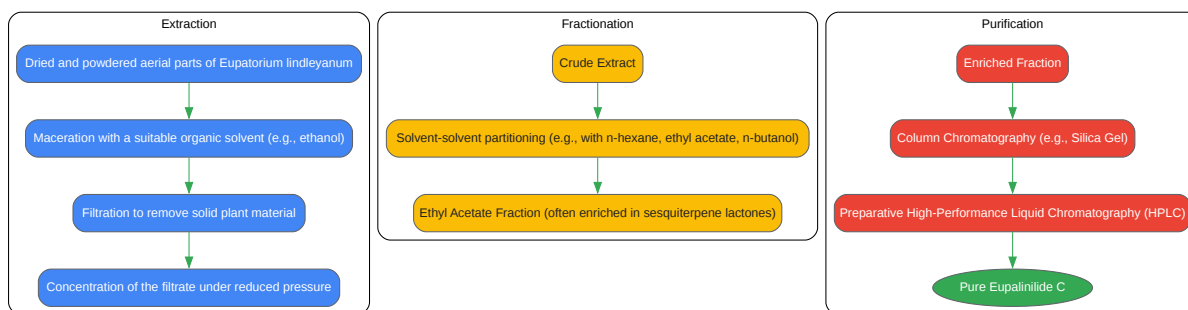
Spectroscopic Data

The structural elucidation of **Eupalinilide C** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While the complete raw spectral data is not publicly available, the initial characterization relied on these methods to determine its complex guaiane-type sesquiterpene lactone structure.

Experimental Protocols

Isolation and Purification of Eupalinilide C from Eupatorium lindleyanum

The following is a generalized workflow for the isolation and purification of sesquiterpene lactones from Eupatorium lindleyanum, based on common phytochemical extraction techniques. The specific details for **Eupalinilide C** would be found in the primary literature.

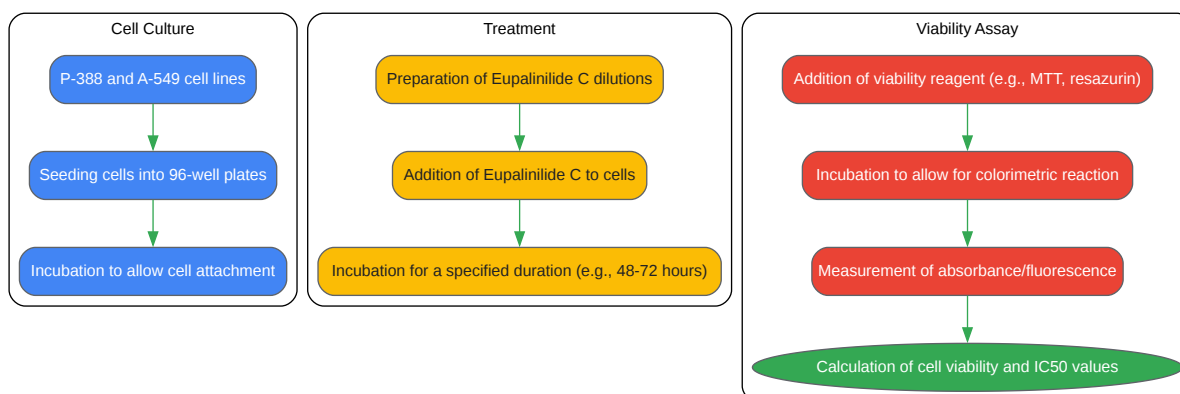


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Caption: General workflow for the isolation of **Eupalinilide C**.

Cytotoxicity Assays of Eupalinilide C

Eupalinilide C has been evaluated for its cytotoxic activity against P-388 murine leukemia cells and A-549 human lung carcinoma cells. A standard experimental workflow for such an assay is outlined below.



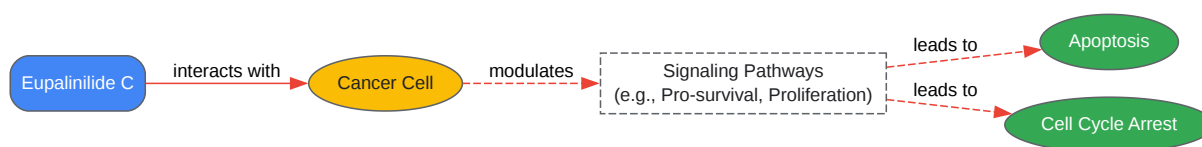
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Caption: Workflow for cytotoxicity assessment of **Eupalinilide C**.

Biological Activity and Signaling Pathways

While **Eupalinilide C** has been identified as having cytotoxic properties, the specific signaling pathways through which it exerts its effects have not been extensively elucidated in published

research. Studies on other sesquiterpene lactones isolated from *Eupatorium lindleyanum*, such as Eupalinolide O, have shown that they can induce apoptosis and cell cycle arrest in cancer cells. For instance, Eupalinolide O was found to suppress the Akt signaling pathway in MDA-MB-468 breast cancer cells. It is plausible that **Eupalinilide C** may share similar mechanisms of action, potentially targeting key cellular pathways involved in cell proliferation, survival, and apoptosis. However, further dedicated mechanistic studies are required to confirm the precise signaling cascades modulated by **Eupalinilide C**.



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Caption: Hypothesized mechanism of action for **Eupalinilide C**.

Conclusion

Eupalinilide C represents a promising natural product with demonstrated cytotoxic activity. This guide has summarized its core physical and chemical properties and provided an overview of the methodologies used for its study. Significant gaps in the publicly available data, particularly concerning detailed spectral information and a definitive understanding of its mechanism of action, highlight the need for further investigation. Future research focused on elucidating the specific molecular targets and signaling pathways of **Eupalinilide C** will be crucial in unlocking its full therapeutic potential in drug development.

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References

- 1. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.de]

- To cite this document: BenchChem. [An In-depth Technical Guide to Eupalinilide C: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150141#physical-and-chemical-properties-of-eupalinilide-c]

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